

Hsd17B13-IN-53: A Technical Guide to Target Engagement

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Compound of Interest

Compound Name: **Hsd17B13-IN-53**

Cat. No.: **B12383219**

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Introduction

Hydroxysteroid 17-beta dehydrogenase 13 (HSD17B13) has emerged as a compelling therapeutic target for non-alcoholic steatohepatitis (NASH) and other chronic liver diseases. Genetic studies have shown that loss-of-function variants in the HSD17B13 gene are associated with a reduced risk of progression from steatosis to more severe liver pathologies. HSD17B13 is a lipid droplet-associated enzyme primarily expressed in the liver, where it is involved in hepatic lipid metabolism. The development of potent and selective small molecule inhibitors of HSD17B13, such as the conceptual compound **Hsd17B13-IN-53**, represents a promising strategy for the treatment of NASH. This technical guide provides an in-depth overview of the methodologies used to confirm target engagement of HSD17B13 inhibitors, supported by quantitative data and detailed experimental protocols.

Quantitative Data Summary

The following tables summarize the key quantitative data for representative potent HSD17B13 inhibitors, which serve as a proxy for the expected profile of a compound like **Hsd17B13-IN-53**.

Table 1: Biochemical Potency of HSD17B13 Inhibitors

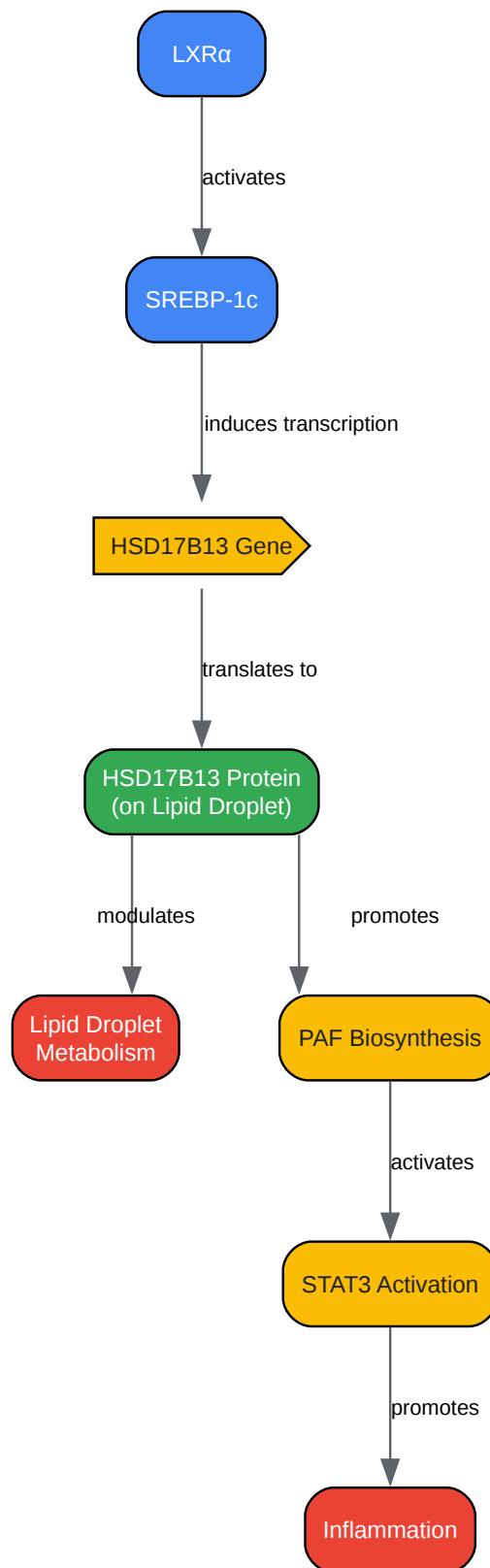
Compound	Target	Substrate	Assay Format	IC50 (nM)	Reference
BI-3231	Human HSD17B13	Estradiol	Enzymatic	1	[1]
BI-3231	Mouse HSD17B13	Estradiol	Enzymatic	13	[1]
HSD17B13-IN-9	Human HSD17B13	Not Specified	Enzymatic	10	[2]
HSD17B13-IN-80-d3	Human HSD17B13	Estradiol	Enzymatic	<100	[2]
HSD17B13-IN-98	Human HSD17B13	Estradiol	Enzymatic	<100	[3]

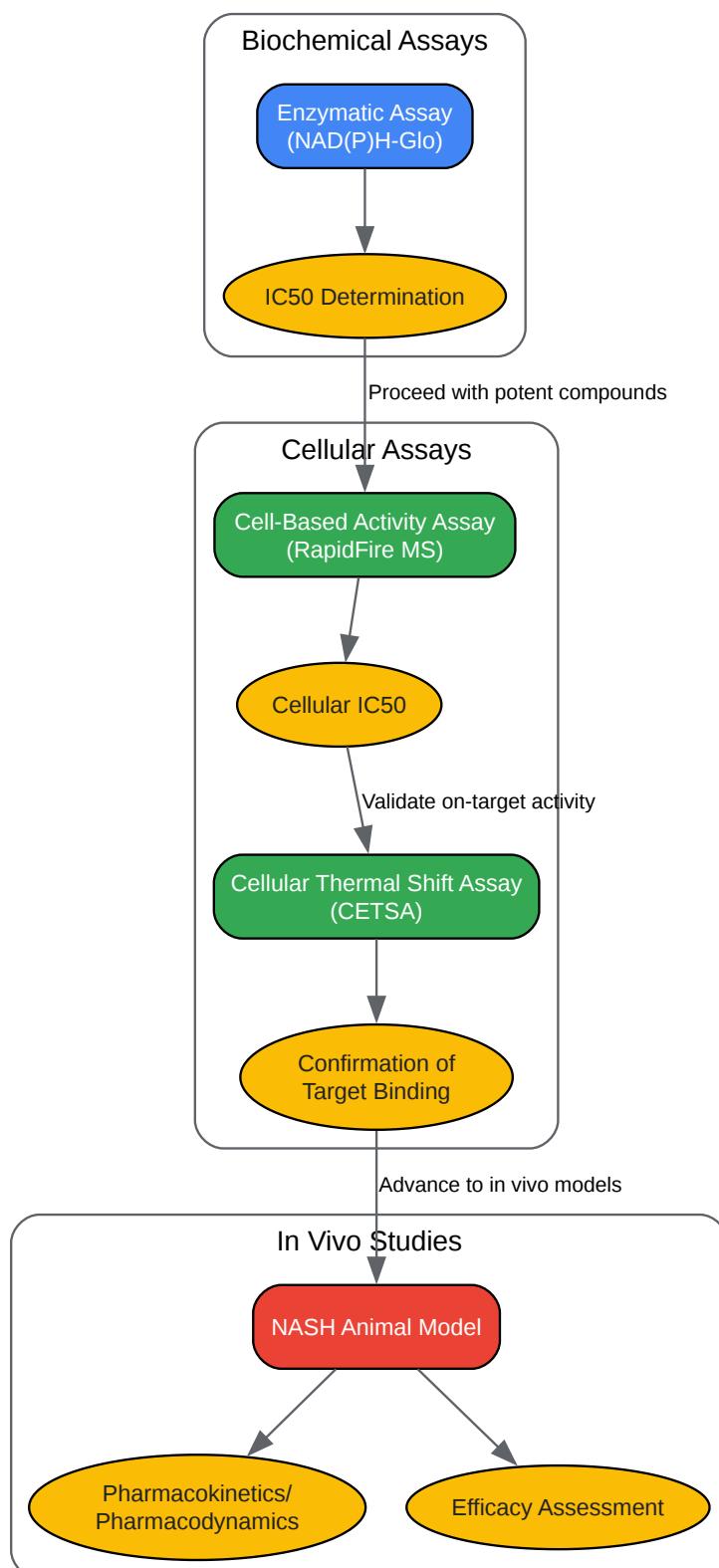
Table 2: Cellular Activity of HSD17B13 Inhibitors

Compound	Cell Line	Substrate	Assay Format	Potency Metric	Value (nM)	Reference
BI-3231	Human HSD17B13 expressing cells	Estradiol	Cellular	IC50	Double-digit nM	[4]
EP-036332	HEK293 expressing human HSD17B13	Estradiol	(Mass Spectrometry)	IC50	Not specified	[5]

Signaling Pathway

HSD17B13 expression is regulated by the Liver X Receptor α (LXR α) via the Sterol Regulatory Element-Binding Protein 1c (SREBP-1c), a key transcription factor in lipid metabolism. Downstream, HSD17B13 is implicated in pathways related to lipid droplet dynamics and inflammation, including the Platelet-Activating Factor (PAF)/STAT3 signaling axis.



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